

Application Notes and Protocols for Studying the Effects of BI-8668

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Compound of Interest

Compound Name: BI-8668

Cat. No.: B10825129

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the experimental design of studies investigating the effects of **BI-8668**, a potent and selective inhibitor of the epithelial sodium channel (ENaC). The information is intended for researchers, scientists, and professionals in the field of drug development.

Introduction to BI-8668

BI-8668 is a chemical probe that acts as a highly potent and selective inhibitor of the epithelial sodium channel (ENaC).^{[1][2][3][4]} Structurally distinct from amiloride-based compounds, it is a valuable tool for in vitro and in vivo studies related to ENaC function.^{[2][4][5]} ENaC is a key protein in maintaining electrolyte and water homeostasis across epithelial surfaces, including those in the lungs, kidneys, and colon.^{[2][3][5]} Its dysregulation is implicated in conditions such as cystic fibrosis, making ENaC inhibitors like **BI-8668** crucial for research in these areas.^{[1][2][5]} For robust experimental design, a structurally analogous but inactive compound, BI-0377, is available as a negative control.^{[2][4][5]}

Data Presentation

In Vitro and In Vivo Efficacy of BI-8668

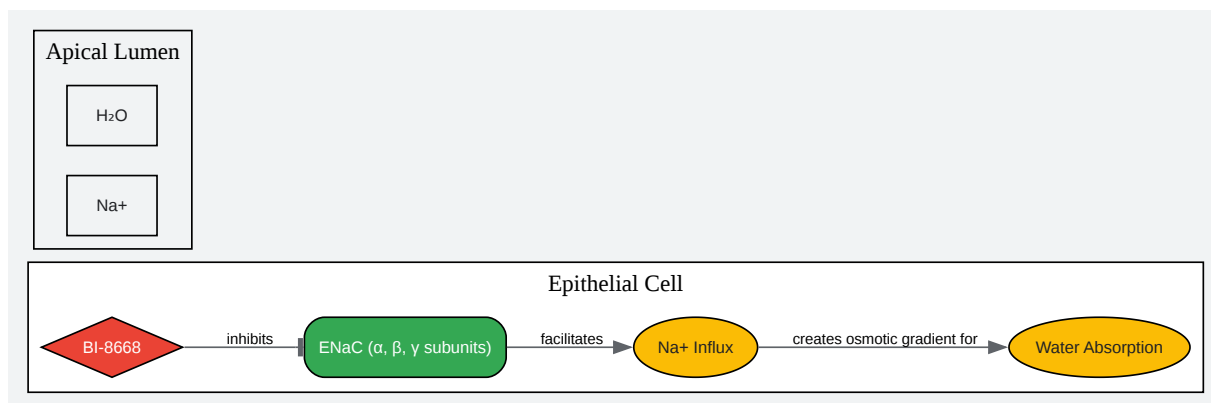
Parameter	Value	Assay	Source
IC ₅₀	17 nM	Ussing Chamber (human airway epithelium)	[4] [5] [6] [7]
Inhibition of Water Resorption	81% at 3 μ M	M-1 Mouse Kidney Tubule Cells	[4] [5] [6] [7]
Inhibition of Airway Fluid Absorption	Up to 33% at 3 μ g/kg	In vivo (Wistar rats)	[2] [4] [5]

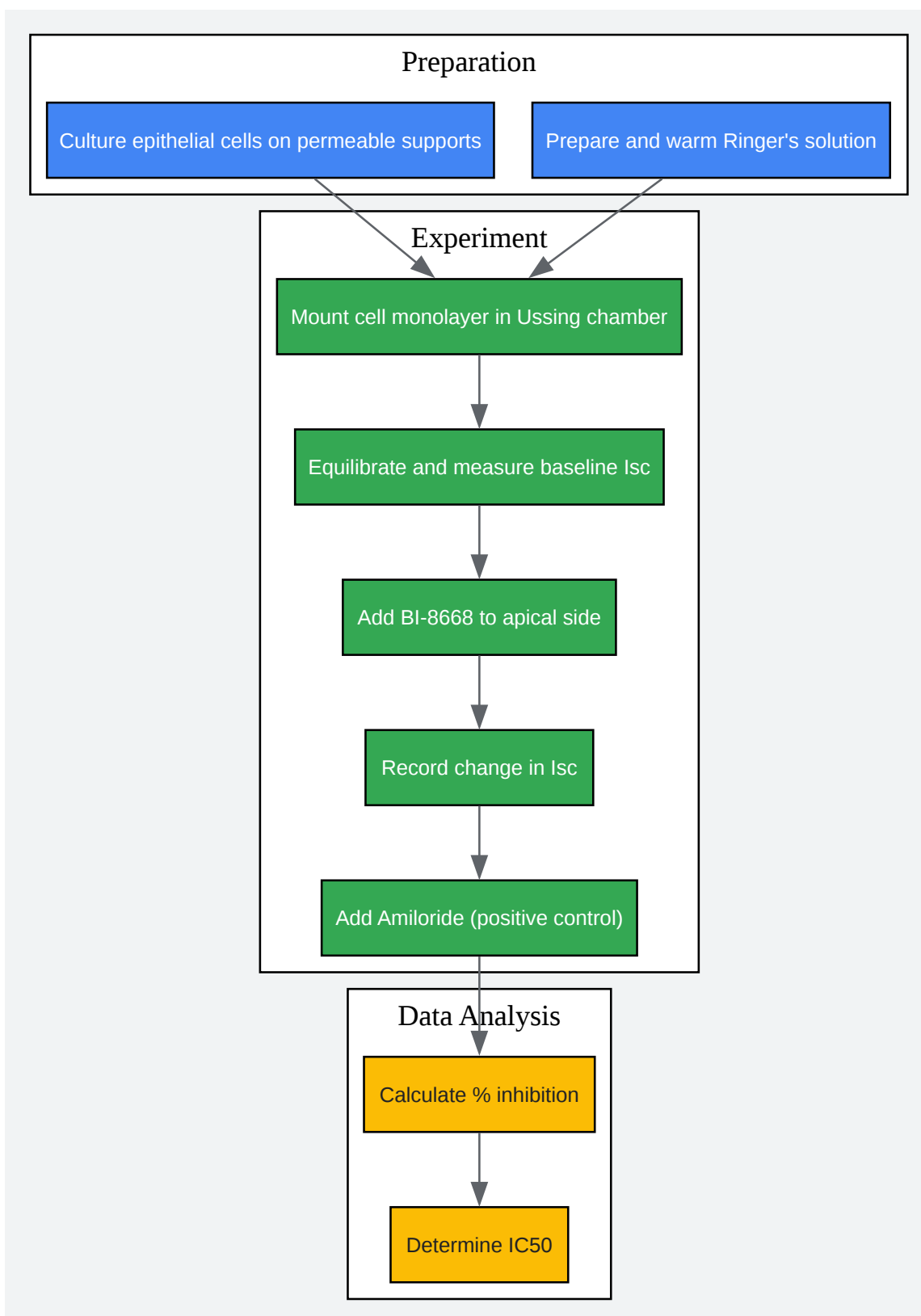
Pharmacokinetic and Physicochemical Properties of BI-8668

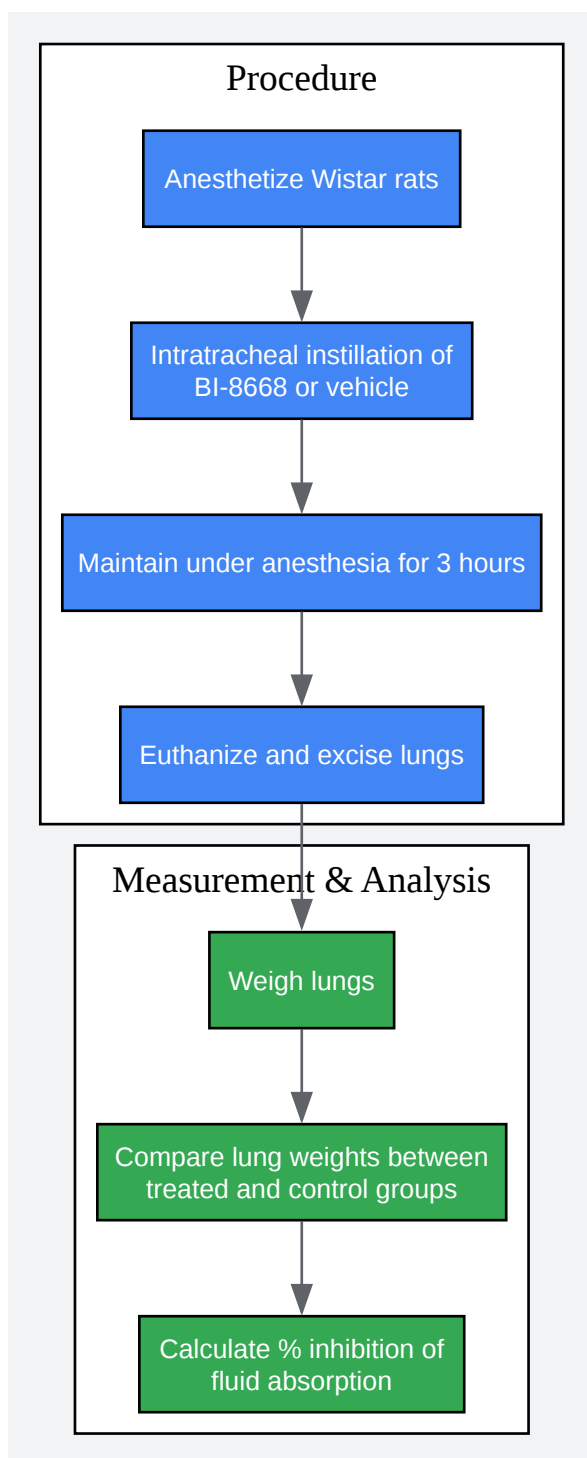
Property	Value/Description	Source
Aqueous Solubility	High	[2] [4] [5]
Microsomal Stability	High	[2] [4] [5]
Hepatocyte Stability	High	[2] [4] [5]
Caco-2 Permeability	Moderate	[2] [4] [5]
Cytochrome P450 Inhibition	Devoid of inhibition	[2] [4] [5]
Plasma Protein Binding	Low	[2] [4] [5]

Signaling Pathway

The epithelial sodium channel (ENaC) is located on the apical membrane of epithelial cells and plays a critical role in sodium and water reabsorption.[\[1\]](#)[\[2\]](#)[\[5\]](#) It is a heterotrimeric protein composed of α , β , and γ subunits.[\[2\]](#)[\[5\]](#) The influx of sodium ions through ENaC creates an osmotic gradient that drives the absorption of water. **BI-8668** directly blocks this channel, thereby inhibiting sodium influx and subsequent water transport.







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